

Technical Guide: Applications of 4-(Dimethylamino)phenylhydrazine (DAPH) in Research

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Compound of Interest

Compound Name: 3-hydrazinyl-N,N-dimethylaniline

CAS No.: 940924-81-2

Cat. No.: B3195934

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Executive Summary

This technical guide details the applications of 4-(dimethylamino)phenylhydrazine (DAPH) (CAS: 27076-73-9, dihydrochloride salt) and its related derivatives. While simple phenylhydrazines are common, the introduction of the N,N-dimethylamino group at the para position fundamentally alters the molecule's utility. It transforms a standard reagent into a high-efficiency ionization tag for mass spectrometry and a versatile building block for functionalized indole synthesis. This guide addresses the needs of analytical chemists and synthetic organic chemists, providing mechanistic insights, validated protocols, and safety frameworks.

Part 1: The Chemical Core

Molecular Architecture & Reactivity

The utility of DAPH stems from the electronic interplay between its two functional ends:

- The Hydrazine Moiety (-NHNH₂): A potent nucleophile (alpha-effect) capable of rapid condensation with carbonyls (aldehydes/ketones) to form hydrazones.

- The Dimethylamino Group (-N(CH₃)₂): A strong electron-donating group (EDG). In Mass Spectrometry (MS), this tertiary amine possesses high proton affinity, acting as a "charge tag" that drastically enhances ionization efficiency in Electrospray Ionization (ESI).

Key Applications Overview

Domain	Application	Mechanism	Key Benefit
Bioanalysis (LC-MS)	Derivatization of Carbonyls (Glycans, Steroids, Lipid Aldehydes)	Schiff Base / Hydrazone Formation	Signal Enhancement: The dimethylamino group ensures high ionization efficiency ([M+H] ⁺) even in complex matrices.
Organic Synthesis	Fischer Indole Synthesis	[3,3]-Sigmatropic Rearrangement	Scaffold Construction: Direct access to 5-(dimethylamino)indoles, precursors for tryptamine analogs.
Pharma Quality	Genotoxic Impurity Monitoring	Trace Analysis	Safety: Detection of residual hydrazines in drug substances (e.g., sulfonamides). ^[1]

Part 2: Analytical Application – High-Sensitivity MS Derivatization

The Mechanism of Signal Enhancement

Many biologically significant molecules (reducing sugars, oxidized lipids like 4-HNE, ketosteroids) are neutral and ionize poorly in ESI-MS. Derivatization with DAPH converts these neutral carbonyls into basic hydrazones.

Mechanism:

- Nucleophilic Attack: The terminal nitrogen of DAPH attacks the carbonyl carbon.

- Dehydration: Loss of water forms the stable hydrazone linkage.
- Ionization: Under ESI(+) conditions, the tertiary dimethylamino group is easily protonated, carrying the charge.

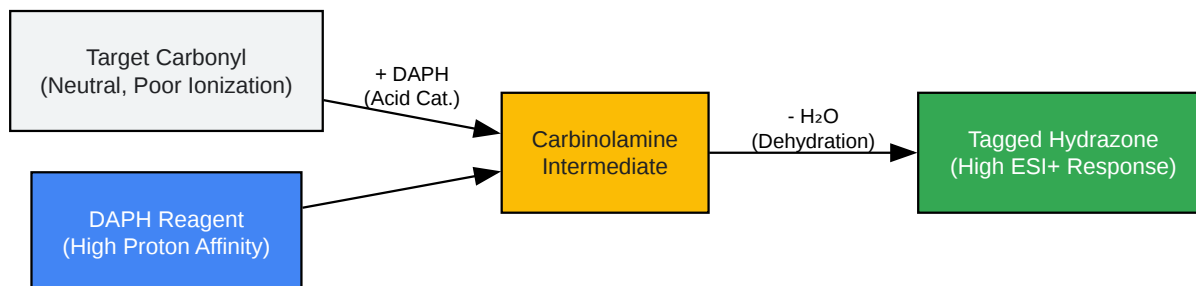


Figure 1: Mechanism of Carbonyl Derivatization with DAPH for MS Signal Enhancement

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Protocol: Derivatization of Reducing Sugars or Lipid Aldehydes

Context: This protocol is adapted for the detection of trace carbonyls in biological fluids.

Materials:

- Reagent: 4-hydrazinyl-N,N-dimethylaniline dihydrochloride (DAPH·2HCl).
- Solvent: Methanol (LC-MS grade).
- Catalyst: Acetic Acid (glacial).
- Sample: Biological extract containing aldehydes (e.g., 4-Hydroxynonenal).

Step-by-Step Workflow:

- Reagent Prep: Dissolve DAPH·2HCl in Methanol containing 5% Acetic Acid to a concentration of 5 mg/mL. Note: Prepare fresh; DAPH oxidizes rapidly in air.
- Reaction: Mix 50 µL of sample extract with 50 µL of Reagent Solution.

- Incubation: Seal vial under nitrogen. Incubate at 50°C for 30–60 minutes.
 - Causality: Heat drives the dehydration step; acid catalyzes the initial nucleophilic attack.
- Quenching (Optional): If analyzing immediately, quenching is not strictly necessary, but cooling to 4°C stops side reactions.
- Analysis: Inject directly into LC-ESI-MS. Monitor in Positive Ion Mode.^[1]
 - Target: Look for mass shift corresponding to $[M + \text{DAPH} - \text{H}_2\text{O} + \text{H}]^+$.
 - Mass Shift Calculation: Molecular Weight of DAPH (Free base) = 151.21 Da. The added mass to the analyte is +133.21 Da (151.21 - 18.01).

Part 3: Synthetic Application – Fischer Indole Synthesis^{[2][3]}

Constructing 5-(Dimethylamino)indoles

DAPH is a valuable precursor for synthesizing indole derivatives functionalized at the 5-position. These scaffolds are critical in medicinal chemistry, particularly for serotonin receptor ligands.

Mechanism (Robinson Mechanism): The reaction proceeds via the formation of an ene-hydrazine, followed by a [3,3]-sigmatropic rearrangement (the key step), and finally ammonia elimination.^[2]

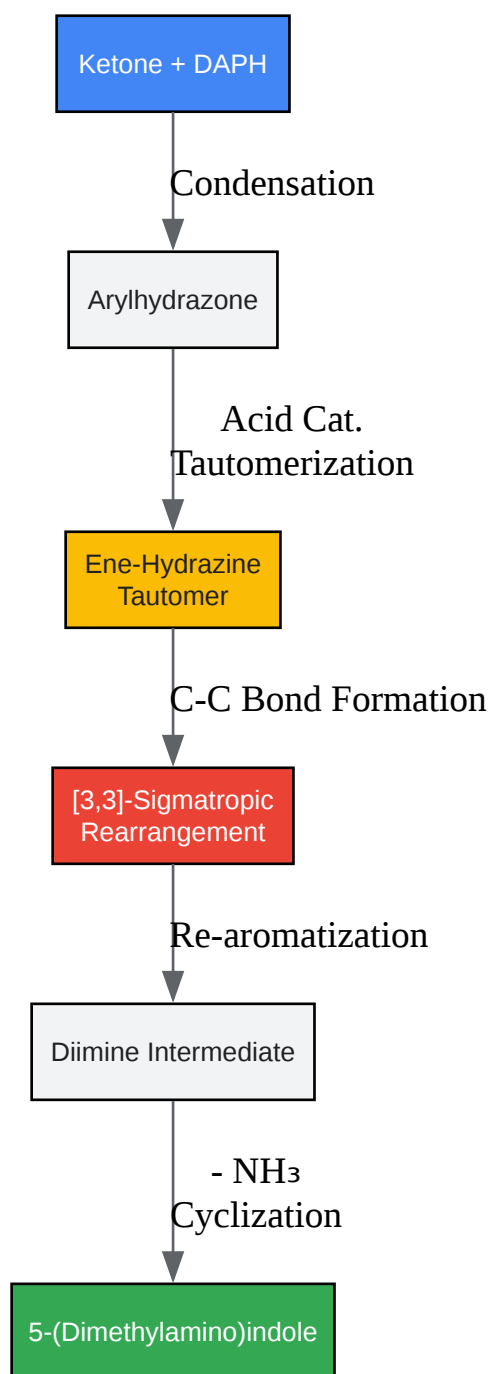


Figure 2: Fischer Indole Synthesis Pathway using DAPH

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Protocol: Synthesis of 5-(Dimethylamino)-2,3-dimethylindole

Context: Reaction of DAPH with 2-butanone (Methyl Ethyl Ketone).

- Setup: Equip a round-bottom flask with a reflux condenser and nitrogen inlet.
- Mixing: Combine 1.0 eq DAPH·2HCl and 1.1 eq 2-butanone in Glacial Acetic Acid (10 mL per gram of hydrazine).
- Cyclization: Heat the mixture to reflux (118°C) for 2–4 hours.
 - Monitoring: Use TLC (visualize with Ehrlich's reagent or UV). The hydrazone intermediate will disappear.
- Workup:
 - Cool to room temperature.[\[2\]](#)[\[3\]](#)
 - Pour into ice-water.
 - Neutralize with NaOH (slowly) to precipitate the crude indole.
 - Extract with Ethyl Acetate.
- Purification: Recrystallize from Ethanol/Water or purify via column chromatography.
 - Note: Indoles with electron-donating groups are sensitive to oxidation; store under inert gas.

Part 4: Safety, Stability & Handling (E-E-A-T)

Working with hydrazine derivatives requires strict adherence to safety protocols due to their toxicity and instability.

Toxicity Profile

- Acute Toxicity: DAPH is toxic if swallowed, inhaled, or in contact with skin (Category 3).
- Carcinogenicity: Like many hydrazines, it is a suspected carcinogen and mutagen.
- Genotoxicity: It can cause DNA alkylation.

Stability & Storage[6]

- Oxidation: The electron-rich dimethylamino group makes DAPH highly susceptible to air oxidation, turning the white solid to a dark violet/brown tar.
- Storage: Store as the dihydrochloride salt (more stable than free base). Keep at -20°C, under Argon, in amber vials (light sensitive).

Handling Protocol

- Engineering Controls: Always weigh and handle the solid in a fume hood or glovebox.
- Deactivation: Quench excess hydrazine waste with dilute bleach (sodium hypochlorite) or specific hydrazine scavengers before disposal. Do not mix with strong oxidizers (fire hazard).
[4]

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